

# Personal protective equipment for handling (R)-(2-Furyl)hydroxyacetonitrile

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## Compound of Interest

Compound Name: (R)-(2-Furyl)hydroxyacetonitrile

Cat. No.: B050658

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## Essential Safety and Handling Guide for (R)-(2-Furyl)hydroxyacetonitrile

This guide provides immediate, essential safety and logistical information for handling **(R)-(2-Furyl)hydroxyacetonitrile** in a laboratory setting. The procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this compound.

**(R)-(2-Furyl)hydroxyacetonitrile** is a chemical compound that requires careful handling due to its potential hazards. Although specific quantitative data on toxicity and exposure limits are not readily available for this exact compound, its structure as a cyanohydrin suggests that it should be handled with the same precautions as other organic nitriles and cyanide-containing compounds.

## Physical and Chemical Properties

| Property          | Value  |
|-------------------|--|
| CAS Number        | 121986-08-1[1][2]                                    |
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub> [1][2] |
| Molecular Weight  | 123.111 g/mol [1]                                    |

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **(R)-(2-Furyl)hydroxyacetonitrile**. The following PPE is mandatory to minimize exposure risk.

## Core PPE Requirements

| PPE Component          | Specification   | Rationale  |
|------------------------|---|--|
| Hand Protection        | Chemical-resistant gloves (double gloving is recommended).[3] | Prevents skin contact. Nitrile gloves are a common choice, but compatibility should be verified. |
| Eye Protection         | Chemical safety goggles and a face shield.[3]                 | Protects against splashes and potential vapor exposure to the eyes.                              |
| Body Protection        | A lab coat must be worn.[3]                                   | Protects against incidental skin contact.  |
| Respiratory Protection | Use in a certified laboratory chemical fume hood.[3][4]       | Minimizes inhalation of any potential vapors or aerosols.  |

DOT Script for PPE Workflow

Caption: Workflow for selecting and using Personal Protective Equipment.

## Operational Plan: Handling and Storage

Safe handling and storage are paramount to preventing accidental exposure and ensuring the stability of the compound.

## Step-by-Step Handling Protocol

- Preparation:
  - Ensure a certified laboratory chemical fume hood is operational.[3][4]
  - Verify that an emergency safety shower and eyewash station are accessible and have been recently tested.[3]

- Never work alone when handling this compound.[3]
- Keep acids away from the work area unless they are part of the experimental procedure, as they can react with cyanides to produce highly toxic hydrogen cyanide gas.[3]
- Handling:
  - Conduct all manipulations, including weighing and transferring, within the chemical fume hood.[3]
  - Avoid the formation of dust and aerosols.[5]
  - Use personal protective equipment as specified in the table above.[1]
- Storage:
  - Store in a tightly closed container in a cool, dry place.[4]
  - The compound may be light and moisture sensitive; store accordingly.[4]

## Emergency Response Plan

In the event of an exposure or spill, immediate and appropriate action is crucial.

## First-Aid Measures

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][5] |
| Skin Contact   | Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[1][5]  |
| Eye Contact    | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][5]   |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[1][5]            |

## Accidental Release Measures

- Evacuate: Evacuate personnel from the spill area.[4]
- Ventilate: Ensure adequate ventilation.
- Containment:
  - Wear appropriate PPE, including respiratory protection if necessary.[1]
  - Prevent the material from entering drains.
  - For liquid spills, absorb with an inert material (e.g., sand, earth).
  - For solid spills, sweep up, place in a bag, and hold for waste disposal, avoiding dust creation.[4]
- Decontamination: Wash the spill site after material pickup is complete.[4]

DOT Script for Emergency Response

Caption: Logical flow for emergency response to an exposure or spill.

## Disposal Plan

Proper disposal of **(R)-(2-Furyl)hydroxyacetonitrile** and any contaminated materials is essential to prevent environmental contamination and accidental exposure.

## Waste Management Protocol

- Segregation:
  - Cyanide-containing wastes must be managed as hazardous waste.[3]
  - Store cyanide wastes in dedicated, clearly labeled, and sealed containers.[3]
  - Keep solid and liquid cyanide wastes in separate containers.[3] Contaminated items such as gloves, paper towels, and pipette tips should be disposed of as solid hazardous waste.
- Collection and Disposal:
  - Arrange for the collection of hazardous waste through your institution's Environmental Health & Safety (EH&S) department.[3]
  - Ensure all waste containers are properly tagged with a hazardous waste label.[3]
  - Do not dispose of this chemical down the drain or in regular trash.

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